

An In-depth Technical Guide to 3-Hydroxy-3-methylbutanenitrile (C₅H₉NO)

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Compound of Interest

Compound Name: 3-Hydroxy-3-methylbutanenitrile

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Hydroxy-3-methylbutanenitrile**, a versatile chemical intermediate. It details the compound's chemical and physical properties, outlines established synthesis protocols, and presents its spectroscopic profile. Furthermore, this guide explores the applications of **3-Hydroxy-3-methylbutanenitrile** in various fields, particularly in the synthesis of bioactive molecules, and discusses its safety and handling considerations. The information is structured to be a valuable resource for researchers, chemists, and professionals involved in drug development and organic synthesis.

Chemical and Physical Properties

3-Hydroxy-3-methylbutanenitrile, also known as acetone cyanohydrin, is a clear, colorless to pale yellow liquid. Its fundamental properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	3-Hydroxy-3-methylbutanenitrile	[1][2]
CAS Number	13635-04-6	[1][2]
Molecular Formula	C5H9NO	[1][2]
Molecular Weight	99.13 g/mol	[1][2]
Boiling Point	114-116 °C at 30 mmHg	[2]
Density	0.959 g/mL at 20 °C	[2]
Refractive Index (n _{20/D})	1.430	[2]
Flash Point	97 °C	[2]
Solubility	Soluble in water.	[3]

Synonyms: 3-Hydroxy-3-methylbutyronitrile, Acetone cyanohydrin, β -Hydroxyisovaleronitrile.[1]
[2]

Synthesis of 3-Hydroxy-3-methylbutanenitrile

Several synthetic routes to **3-Hydroxy-3-methylbutanenitrile** have been reported. The following sections provide detailed experimental protocols for the most common methods.

Synthesis from Isobutylene Oxide and Cyanide

This method involves the nucleophilic ring-opening of isobutylene oxide with a cyanide source.

Experimental Protocol:

- In a reaction vessel, dissolve 1,2-epoxy-2-methylpropane (isobutylene oxide) in deionized water.
- Under stirring, add sodium cyanide to the solution.

- The reaction is typically carried out at a pH greater than 7, ideally between 9 and 12, to ensure the cyanide is in its nucleophilic form.
- The reaction mixture is stirred for several hours at room temperature to ensure complete conversion.
- Following the reaction, an aqueous, slightly acidic work-up is performed to yield **3-Hydroxy-3-methylbutanenitrile**.

Synthesis from Acetone and Acetonitrile

This route offers a direct approach from readily available starting materials.

Experimental Protocol:

- This synthesis is typically performed in the presence of a strong base, such as P(i-PrNCH₂CH₂)₃N, and magnesium sulfate.
- Acetone and acetonitrile are reacted at 25 °C for approximately 4 hours to achieve a high yield of the product.^[2]

Synthesis from 2-Methyl-3-butyne-2-ol

An alternative synthesis involves the hydration of the alkyne functionality in 2-methyl-3-butyne-2-ol. Further details on this specific conversion to the nitrile were not available in the searched literature.

Spectroscopic Data

The structural characterization of **3-Hydroxy-3-methylbutanenitrile** is confirmed by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific, detailed spectra with peak assignments were not found in the literature search, the availability of both ¹H and ¹³C NMR spectra has been confirmed.^[1] This data is crucial for verifying the structure of the synthesized compound.

Infrared (IR) Spectroscopy

The IR spectrum of **3-Hydroxy-3-methylbutanenitrile** is expected to show characteristic absorption bands for the hydroxyl (-OH) and nitrile (-C≡N) functional groups. A broad band in the region of 3200-3600 cm^{-1} would correspond to the O-H stretching vibration, while a sharp peak around 2250 cm^{-1} would indicate the C≡N stretch.

Mass Spectrometry (MS)

The mass spectrum of **3-Hydroxy-3-methylbutanenitrile** would show a molecular ion peak corresponding to its molecular weight. The fragmentation pattern would be influenced by the presence of the hydroxyl and nitrile groups, with common fragmentation pathways including the loss of a methyl group or water.

Chemical Reactions and Applications

3-Hydroxy-3-methylbutanenitrile is a valuable intermediate in organic synthesis, primarily due to the reactivity of its hydroxyl and nitrile functionalities.

Synthesis of 3-Hydroxy-3-methylbutyrate (HMB)

A significant application of **3-Hydroxy-3-methylbutanenitrile** is its use as a precursor for the synthesis of 3-hydroxy-3-methylbutyrate (HMB), a metabolite of the amino acid leucine that is used as a dietary supplement. The synthesis involves the hydrolysis of the nitrile group to a carboxylic acid.

Synthesis of 1,1-dimethylcyanoethyl bromoacetate

3-Hydroxy-3-methylbutanenitrile can be used to synthesize 1,1-dimethylcyanoethyl bromoacetate, another potential building block in organic synthesis.[2]

Role in Pharmaceutical and Bioactive Molecule Synthesis

As a bifunctional molecule, **3-Hydroxy-3-methylbutanenitrile** serves as a versatile starting material for the synthesis of various more complex molecules, including those with potential biological activity. The hydroxyl group can be further functionalized or eliminated, while the nitrile group can be hydrolyzed, reduced, or participate in cycloaddition reactions.

Safety and Handling

3-Hydroxy-3-methylbutanenitrile is classified as harmful if swallowed or inhaled.^[1] It is essential to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

GHS Hazard Statements:

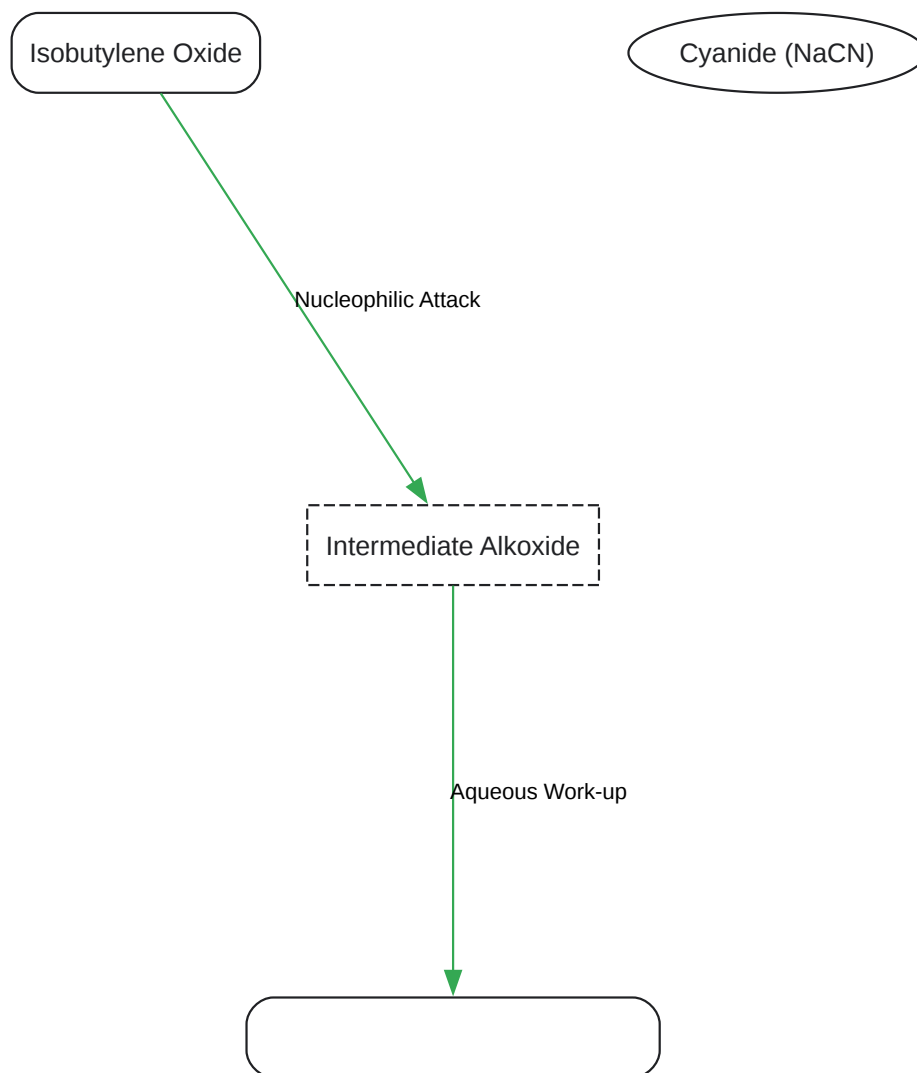
- H302: Harmful if swallowed.^[1]
- H332: Harmful if inhaled.^[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^[1]
- P264: Wash skin thoroughly after handling.^[1]
- P270: Do not eat, drink or smoke when using this product.^[1]
- P271: Use only outdoors or in a well-ventilated area.^[1]
- P301+P317: IF SWALLOWED: Get medical help.^[1]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.^[1]
- P317: Get medical help.^[1]
- P330: Rinse mouth.^[1]
- P501: Dispose of contents/container to an approved waste disposal plant.^[1]

Visualizations

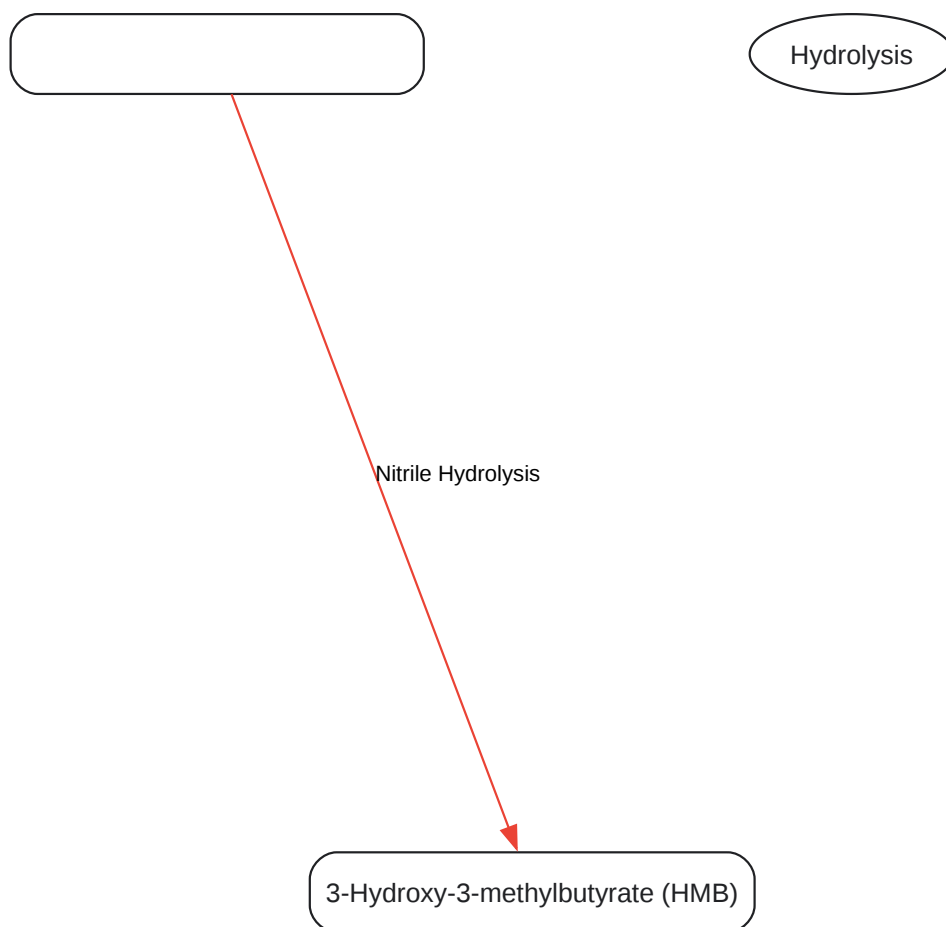
Synthesis Pathway from Isobutylene Oxide



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Caption: Synthesis of **3-Hydroxy-3-methylbutanenitrile** from Isobutylene Oxide.

Application in HMB Synthesis



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Caption: Conversion of **3-Hydroxy-3-methylbutanenitrile** to HMB.

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References

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